Melting Point Reference Guide: 3-(1,3-Dithian-2-yl)aniline

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Compound of Interest	
Compound Name:	*3-(1,3-Dithian-2-yl)aniline*
CAS No.:	*50427-93-5*
Cat. No.:	*B3383879*

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Executive Summary: The Characterization Challenge

3-(1,3-Dithian-2-yl)aniline (CAS: Not widely listed; Est. MW: 211.35) is a critical "masked" intermediate in medicinal chemistry, specifically serving as a stable equivalent of 3-aminobenzaldehyde. By converting the electrophilic aldehyde into a 1,3-dithiane, researchers access a nucleophilic acyl equivalent (Umpolung reagent) capable of coupling with alkyl halides or epoxides—a transformation impossible with the free aldehyde.

The Core Problem: Unlike common reagents, this compound is frequently generated in situ or isolated as a semi-solid/low-melting crystalline mass, leading to a paucity of standardized melting point (MP) data in commercial catalogs. Reliance on unverified literature values can lead to purity misinterpretation.

The Solution: This guide provides a Reference Standard Generation Protocol. Instead of relying on a single, potentially variable literature value, we define the method to establish an internal melting point benchmark, validated against its stable precursors and oxygen-analogs.

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Technical Specifications & Comparative Benchmarks

To validate the identity of **3-(1,3-Dithian-2-yl)aniline**, it must be cross-referenced against its stable precursors and structural analogs. The dithiane moiety typically increases lipophilicity and molecular weight compared to the parent aldehyde, often resulting in a distinct crystalline lattice.

Table 1: Comparative Physical Properties

Compound	Structure Note	MW (g/mol)	Melting Point (°C)	Solubility Profile
3-(1,3-Dithian-2-yl)aniline	Target	211.35	Determination Required (Est. 60–80°C)	Soluble in DCM, EtOAc; Insoluble in Hexanes
3-Aminobenzaldehyde	Parent Aldehyde	121.14	Polymerizes/ unstable	Soluble in MeOH, Water (partial)
3-Nitrobenzaldehyde	Precursor	151.12	58–59°C [1]	Soluble in EtOH, Ether
1,3-Dithiane	Heterocycle Core	120.24	54°C [2]	Soluble in organic solvents
3-(1,3-Dioxolan-2-yl)aniline	Oxygen Analog	165.19	Solid (Low MP) [3]	Hygroscopic

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> *Analyst Note: The oxygen-containing acetals (dioxolanes) are generally lower melting and more hygroscopic than their dithiane counterparts. If your isolated dithiane product melts below 50°C, suspect solvent occlusion or incomplete conversion.*

Reference Standard Generation Protocol

Objective: Synthesize and purify a high-purity sample of **3-(1,3-Dithian-2-yl)aniline** to establish a trusted melting point reference for your specific lot.

Phase A: Synthesis (Thioacetalization)

Principle: Acid-catalyzed condensation of 3-aminobenzaldehyde with 1,3-propanedithiol.

- Reagents: Suspend 3-aminobenzaldehyde (1.0 eq) in anhydrous Dichloromethane (DCM).
- Addition: Add 1,3-propanedithiol (1.1 eq) followed by a catalytic amount of Boron Trifluoride Etherate (

) or Iodine (

  , 10 mol%) [4].
- Reaction: Stir at

  for 1 hour, then warm to Room Temperature (RT). Monitor by TLC (System: 30% EtOAc/Hexanes). The aldehyde spot (

) should disappear, replaced by the non-polar dithiane (

).
- Workup: Quench with

  to remove excess thiol (stench!). Wash organic layer with brine, dry over

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, and concentrate.

Phase B: Purification & Crystallization (Critical Step)

Crude dithianes often appear as oils due to trace dithiol impurities. Crystallization is mandatory for accurate MP determination.

- Solvent Selection: Dissolve the crude residue in a minimum amount of hot Ethanol or Isopropanol.
- Precipitation: Slowly add Hexane (anti-solvent) until turbidity persists.
- Cooling: Allow to stand at RT, then move to

  overnight.
- Isolation: Filter the resulting white/off-white needles. Vacuum dry for >4 hours to remove lattice solvent.

Phase C: Melting Point Determination

- Preparation: Pack the dried crystals into a capillary tube (2-3 mm height). Compact effectively to avoid air pockets.
- Ramp Rate: Heat rapidly to

  , then reduce ramp to

  .
- Observation: Record

  (first liquid drop) and

  (complete melt).
  - Acceptance Criteria: Range should be

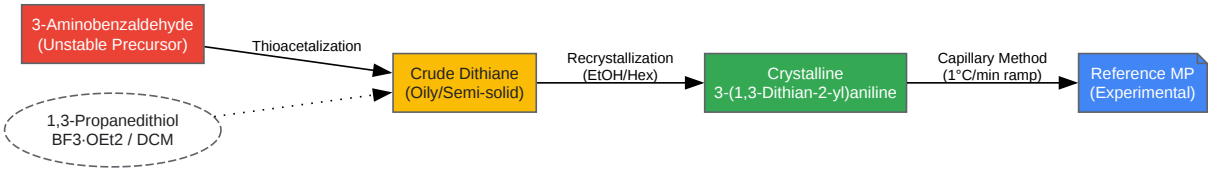
    . A wide range (>3°C) indicates retained solvent or oxidation products (sulfoxides).

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Visualizations

Figure 1: Synthesis & Characterization Logic

This pathway illustrates the conversion and the critical control points for establishing the reference data.

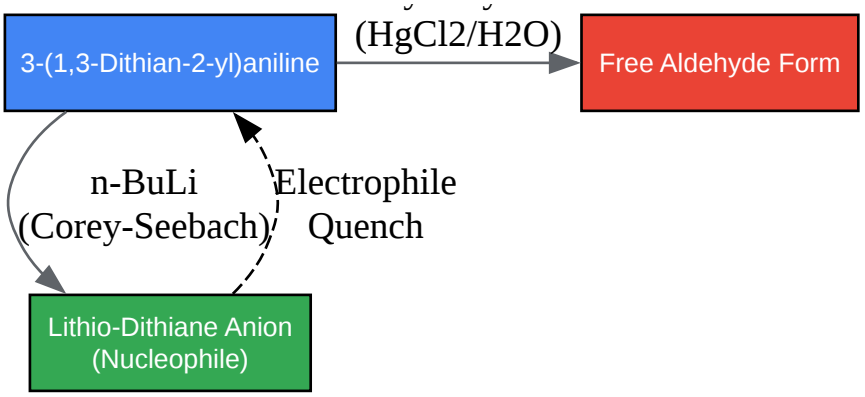


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Caption: Transformation of unstable aldehyde to stable dithiane, highlighting the purification step required for accurate MP determination.

Figure 2: Comparative Stability & Reactivity

Understanding why the MP reference is crucial: The dithiane masks the aldehyde, altering reactivity.



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Caption: The dithiane serves as a gateway to Umpolung chemistry, requiring high purity (verified by MP) to ensure successful lithiation.

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